Evaluating the Extraction Recovery of (2R,4S)-Hydroxy Itraconazole-d8: A Comparative Guide

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Compound of Interest

Compound Name:	*(2R,4S)-Hydroxy Itraconazole-d8*
Cat. No.:	*B15598559*

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For researchers, scientists, and drug development professionals engaged in the bioanalysis of the antifungal agent itraconazole and its primary active metabolite, hydroxy itraconazole, the selection of an appropriate internal standard and an efficient extraction method is paramount for accurate quantification. This guide provides a comparative evaluation of the extraction recovery for **(2R,4S)-Hydroxy Itraconazole-d8**, a commonly used deuterated internal standard, across different extraction methodologies. The data presented is compiled from published experimental studies to aid in the selection of the most suitable protocol for your analytical needs.

Comparative Extraction Recovery Data

The following table summarizes the extraction recovery percentages for **(2R,4S)-Hydroxy Itraconazole-d8** and its non-deuterated counterpart from human plasma using various extraction techniques.

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Analyte	Internal Standard	Extraction Method	Mean Extraction Recovery (%)	Reference
Hydroxy Itraconazole	(2R,4S)-Hydroxy Itraconazole-d8	Solid-Phase Extraction (SPE)	53.73	
Itraconazole	Itraconazole-d9	Solid-Phase Extraction (SPE)	52.07	
(2R,4S)-Hydroxy Itraconazole-d8	-	Solid-Phase Extraction (SPE)	50.16	
Itraconazole-d9	-	Solid-Phase Extraction (SPE)	49.68	
Hydroxy Itraconazole (OH-ITZ)	-	Solid-Supported Liquid Extraction (SLE)	112.9	[1]
Itraconazole (ITZ)	-	Solid-Supported Liquid Extraction (SLE)	97.4	[1]
Itraconazole	R51012	Liquid-Liquid Extraction (LLE)	Not explicitly stated	[2]
Hydroxy Itraconazole	R51012	Liquid-Liquid Extraction (LLE)	Not explicitly stated	[2]

Note: The recovery of deuterated internal standards is expected to be comparable to their non-deuterated counterparts. Variations in reported recovery percentages can be attributed to differences in the specific SPE cartridges, solvents, and analytical instrumentation used in each study.

Experimental Protocols

Below are detailed methodologies for the key extraction experiments cited in this guide.

Solid-Phase Extraction (SPE) Protocol

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This protocol is based on a validated LC-MS/MS method for the determination of itraconazole and hydroxy itraconazole in human plasma.

- Sample Preparation:
  - Thaw frozen human plasma samples and vortex to ensure homogeneity.
  - In a polypropylene tube, aliquot 300 µL of the plasma sample.
  - Add 50 µL of the internal standard working solution containing **(2R,4S)-Hydroxy Itraconazole-d8**.
  - Add 50 µL of 50% orthophosphoric acid solution (v/v) in water.
  - Vortex the mixture for approximately 30 seconds.
- Solid-Phase Extraction:
  - Use hydrophilic-lipophilic balance (HLB) cartridges for extraction.
  - Condition the cartridges with an appropriate solvent.
  - Load the pre-treated plasma sample onto the cartridge.
  - Wash the cartridge to remove interfering substances.
  - Elute the analytes of interest using a suitable elution solvent.
- Analysis:
  - Evaporate the eluate to dryness.
  - Reconstitute the residue in the mobile phase.
  - Analyze the sample using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.

Solid-Supported Liquid Extraction (SLE) Protocol

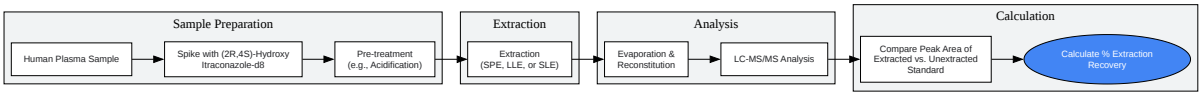
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This method was developed for the simultaneous determination of itraconazole and its three main metabolites in human plasma.[1]

- Sample Preparation:
  - Aliquot 150 µL of human plasma into an appropriate container.
- Solid-Supported Liquid Extraction:
  - Load the plasma sample onto a solid-supported liquid extraction plate or column.
  - Apply a suitable organic extraction solvent and allow it to percolate through the support, extracting the analytes.
- Analysis:
  - Collect the eluate.
  - Evaporate the solvent and reconstitute the residue.
  - Analyze the final extracts using reverse-phase chromatography and positive electrospray ionization mass spectrometry.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for evaluating the extraction recovery of **(2R,4S)-Hydroxy Itraconazole-d8**.



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References

- 1. Simultaneous determination of itraconazole, hydroxy itraconazole, keto itraconazole and N-desalkyl itraconazole concentration in human plasma using liquid chromatography with tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Development of a high-throughput method for the determination of itraconazole and its hydroxy metabolite in human plasma, employing automated liquid-liquid extraction based on 96-well format plates and LC/MS/MS [pubmed.ncbi.nlm.nih.gov]
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